

Technical Guide: Spectroscopic Profile of (1-Cyclopropylethyl)methylamine

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Compound of Interest

Compound Name: (1-Cyclopropylethyl)methylamine

CAS No.: 926200-63-7

Cat. No.: B2787864

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Executive Summary & Chemical Identity

(1-Cyclopropylethyl)methylamine is a secondary aliphatic amine featuring a cyclopropyl ring adjacent to a chiral center. Structurally analogous to amphetamines (where the phenyl ring is replaced by a cyclopropyl group), it serves as a critical pharmacophore in the development of proteasome inhibitors and receptor antagonists (e.g., CGRP antagonists). Its unique steric bulk and electronic properties—imparted by the strained cyclopropane ring—make it a valuable building block in medicinal chemistry.

Chemical Identification Table

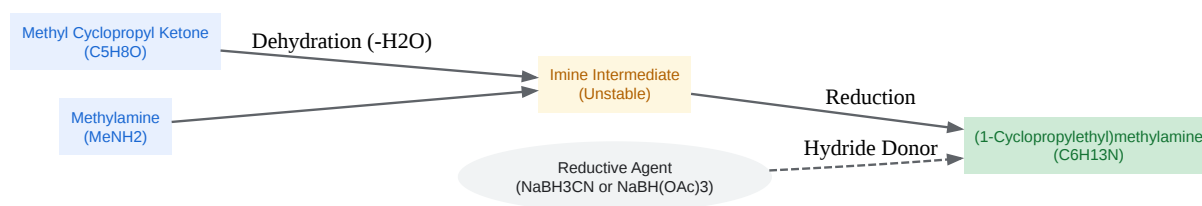
Parameter	Detail
IUPAC Name	N-Methyl-1-cyclopropylethanamine
Common Synonyms	(1-Cyclopropylethyl)methylamine; N-Methyl-alpha-methylcyclopropanemethanamine
CAS Number	926200-63-7 (Free Base)
Molecular Formula	
Molecular Weight	99.18 g/mol
SMILES	CC(C1CC1)NC
Appearance	Colorless to pale yellow liquid (volatile)

Synthesis & Reaction Logic

To ensure the integrity of spectroscopic data, one must understand the synthetic origin. The most robust route for high-purity synthesis is the Reductive Amination of methyl cyclopropyl ketone. This "self-validating" method minimizes side products compared to direct alkylation.

Synthesis Workflow (DOT Visualization)

The following diagram outlines the reductive amination pathway, highlighting the critical imine intermediate formation and subsequent reduction.



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Figure 1: Reductive amination workflow. The formation of the imine is the rate-limiting step, followed by rapid irreversible reduction to the secondary amine.

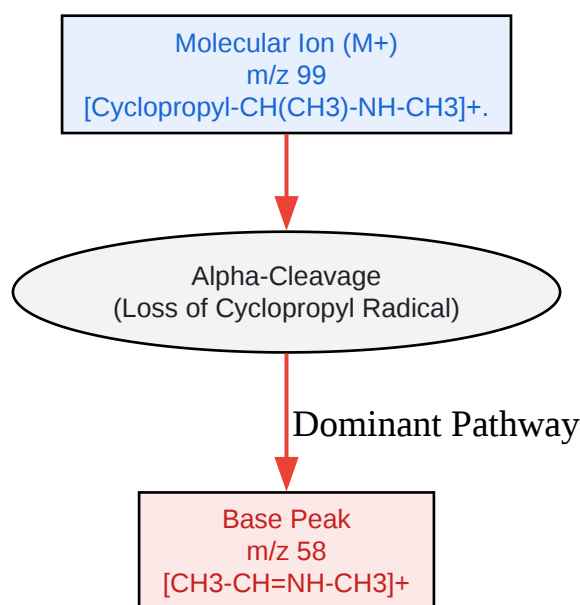
Mass Spectrometry (MS) Data

Mass spectrometry provides the definitive fingerprint for this molecule. The fragmentation pattern is governed by Alpha-Cleavage, a dominant mechanism for aliphatic amines.

Fragmentation Logic

- Molecular Ion (m/z 151):
99. (Often weak in aliphatic amines).
- Base Peak (m/z 58): Formed by α -cleavage adjacent to the nitrogen atom. The bond between the chiral carbon and the cyclopropyl ring breaks, expelling the cyclopropyl radical.
 - Fragment: m/z 43
 - Mass Calculation: $43 + 15 = 58$
- Minor Peak (m/z 84): Loss of the terminal methyl group (less favorable than losing the bulky cyclopropyl group).

Fragmentation Pathway Diagram



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Figure 2: Primary fragmentation pathway under Electron Ionization (70 eV).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR data is critical for verifying the integrity of the cyclopropyl ring and the N-methylation state.

¹H NMR (Proton) Profile

The cyclopropyl group exhibits a unique high-field signature (0.0 – 1.0 ppm). The magnetic anisotropy of the cyclopropane ring shields these protons significantly.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
0.15 – 0.35	Multiplet	2H	Cyclopropyl	cis to methine substituent
0.45 – 0.65	Multiplet	2H	Cyclopropyl	trans to methine substituent
0.75 – 0.90	Multiplet	1H	Cyclopropyl	Methine of the ring
1.08	Doublet (Hz)	3H	Side-chain	Coupled to chiral methine
1.85 – 2.05	Multiplet	1H	Chiral Methine ()	Adjacent to N and Cyclopropyl
2.42	Singlet	3H		Characteristic N- Methyl signal
1.5 – 2.5	Broad Singlet	1H		Exchangeable (varies with conc.)

C NMR (Carbon) Profile

Chemical Shift (, ppm)	Carbon Type	Assignment
2.5 – 4.0		Cyclopropyl methylene carbons (typically two signals if diastereotopic)
16.5		Cyclopropyl methine
19.8		Side-chain methyl
34.5		-Methyl carbon
62.5		Chiral center (attached to Nitrogen)

Note: Shifts are referenced to

(
7.26,
77.16).

Infrared (IR) Spectroscopy

IR analysis provides a quick confirmation of the functional groups, particularly the secondary amine and the strained ring system.

- 3300 – 3350 cm

:

stretching (weak, single band for secondary amine).

- 3000 – 3080 cm

: Cyclopropyl

stretching (distinctive region for strained rings, slightly higher than alkyl

).

- 2800 – 2960 cm

: Alkyl

stretching (

,

).

- 1450 – 1470 cm

:

bending /

deformation.

- 1020 – 1040 cm

: Ring deformation (skeletal vibration of cyclopropane).

Quality Control & Purity Validation

For researchers using this compound as an intermediate, purity must be validated to prevent downstream errors.

- **Chiral Purity:** If the synthesis was not stereoselective, the product is a racemate. Chiral HPLC (e.g., Chiralcel OD-H column) is required to determine Enantiomeric Excess (ee).
- **Salt Formation:** The free base is volatile. Conversion to the Hydrochloride (HCl) or Oxalate salt is recommended for stability and easier handling. The HCl salt will show a broad ammonium peak in

¹H NMR (

ppm).

- Impurity Check: Look for residual Methyl Cyclopropyl Ketone (ketone C=O stretch at ~1700 cm⁻¹) or 1-Cyclopropylethylamine (primary amine, lack of N-methyl singlet in NMR).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 16772299, **(1-Cyclopropylethyl)methylamine**. Retrieved from [\[Link\]](#)
- Wiberg, K. B., et al. (1973). Nuclear magnetic resonance spectra of cyclopropyl derivatives. The Journal of Organic Chemistry, 38(3), 378–381.
- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.). University Science Books. (Authoritative source for amine alpha-cleavage mechanisms).
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